

Osmanthuside H: Stability Overview & Handling

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Compound Focus: Osmanthuside H

CAS No.: 149155-70-4

Cat. No.: S579123

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Osmanthuside H is a natural product isolated from plant sources like *Fraxinus paxiana* stem barks [1]. The table below summarizes key handling information:

Property	Description / Value
Physical State	Solid [1]
Recommended Storage	-20°C [1]
Purity	≥95% (as determined by LC/MS-ELSD) [1]

Troubleshooting Guide & FAQs

Stored solution shows decreased purity or unexpected peaks in analysis.

- Potential Cause 1: Chemical Degradation.** Exposure to sub-optimal conditions can break down the compound.
- Solution:** Verify storage conditions. Ensure the solution is stored at **-20°C or below** and protected from light. Avoid repeated freeze-thaw cycles by aliquoting the solution [1].
- Potential Cause 2: Solvent Incompatibility.** The solvent used may not be ideal for long-term stability.

- Solution: Prepare fresh solution using a different solvent. **Methanol** is commonly used for preparing stock solutions of related compounds from *Osmanthus fragrans* [2].

Low recovery of Osmanthuside H from plant material.

- **Potential Cause: Inefficient Extraction.** Traditional methods may not effectively release the compound.
- Solution: Optimize your extraction technique. Consider **MA-DESE (Microwave-Assisted Deep Eutectic Solvent Extraction)**, a green and efficient method. A recommended solvent is lactic acid and glucose-based DES [3].

Experimental Protocols

Protocol 1: HPLC-MS/MS Analysis for Identification and Quantification

This method is adapted from research on *Osmanthus fragrans* roots, which contain compounds similar to **Osmanthuside H** [2].

- **Sample Preparation:**
 - Extract plant material (e.g., 0.1 g) using **60% methanol** (e.g., 12 mL).
 - Use **ultrasonic extraction for 45 minutes**.
 - Filter the extract through a **0.22 µm membrane** before injection [2].
- **Instrumentation and Conditions:**
 - **Column:** Sepax BR-C18 (100 mm × 2.1 mm, 3 µm).
 - **Mobile Phase:** (A) Water with **0.1% formic acid**; (B) Acetonitrile.
 - **Gradient:** Start at 12-15% B, increase to 45% B over 20 minutes, then a wash at 95% B.
 - **Flow Rate:** 0.2 mL/min.
 - **Detection:** Use an MS/MS detector with Electrospray Ionization (ESI), typically in **negative ion mode** for such compounds [2].

Protocol 2: Green Extraction using MA-DESE

This modern method can improve extraction yield and stability for natural products [3].

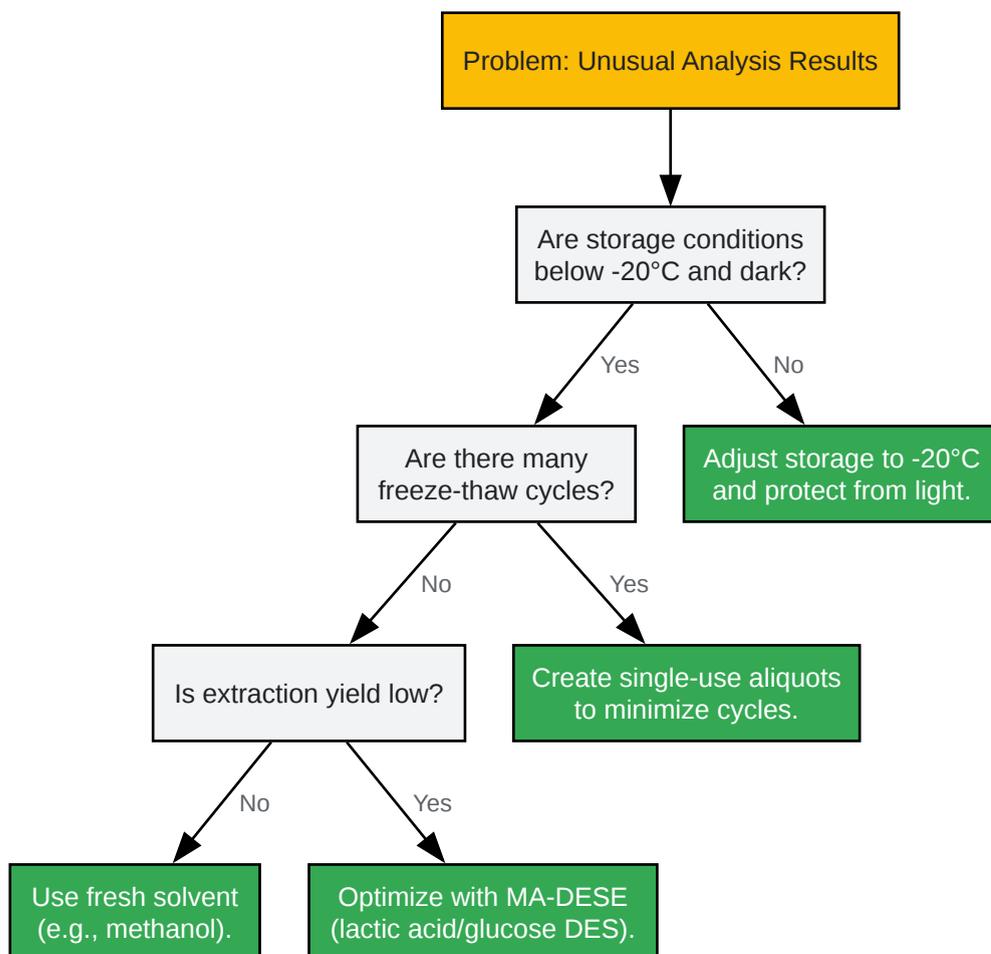
- **DES Preparation:** Prepare a natural deep eutectic solvent (DES) from **lactic acid and glucose** in a **5:1 molar ratio**.
- **Extraction:**
 - Mix the dried plant powder with the DES.
 - Use **microwave-assisted extraction**. Optimal conditions may vary, so testing parameters like microwave power and time is recommended [3].

Experimental Workflow and Decision Tree

To visualize the key processes for handling and troubleshooting **Osmanthuside H**, the following diagrams outline the stability testing workflow and a decision-making path for common problems.



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Important Notes on Available Data

Please be aware that the information provided is based on the available scientific literature and has certain limitations:

- **Stability Data Gap:** The available sources specify storage conditions for the solid compound but do not provide detailed quantitative data on its stability in various solutions over time [1].
- **Extrapolated Methods:** The experimental protocols, particularly the HPLC-MS/MS method, are based on studies of closely related compounds from the same plant family [2]. You may need to optimize parameters like the mobile phase gradient for **Osmanthuside H** specifically.

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References

1. = 95 LC/MS-ELSD, = 95 LC/MS-ELSD 149155-70-4 Osmanthuside H [[sigmaaldrich.com](https://www.sigmaaldrich.com)]

2. Identification and quantification of the bioactive ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

3. Microwave-assisted green extraction of antioxidant ... [[sciencedirect.com](https://www.sciencedirect.com)]

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